

glyceric acid storage conditions stability

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Compound Focus: (2R)-2,3-Dihydroxypropanoic acid

CAS No.: 6000-40-4

Cat. No.: S585001

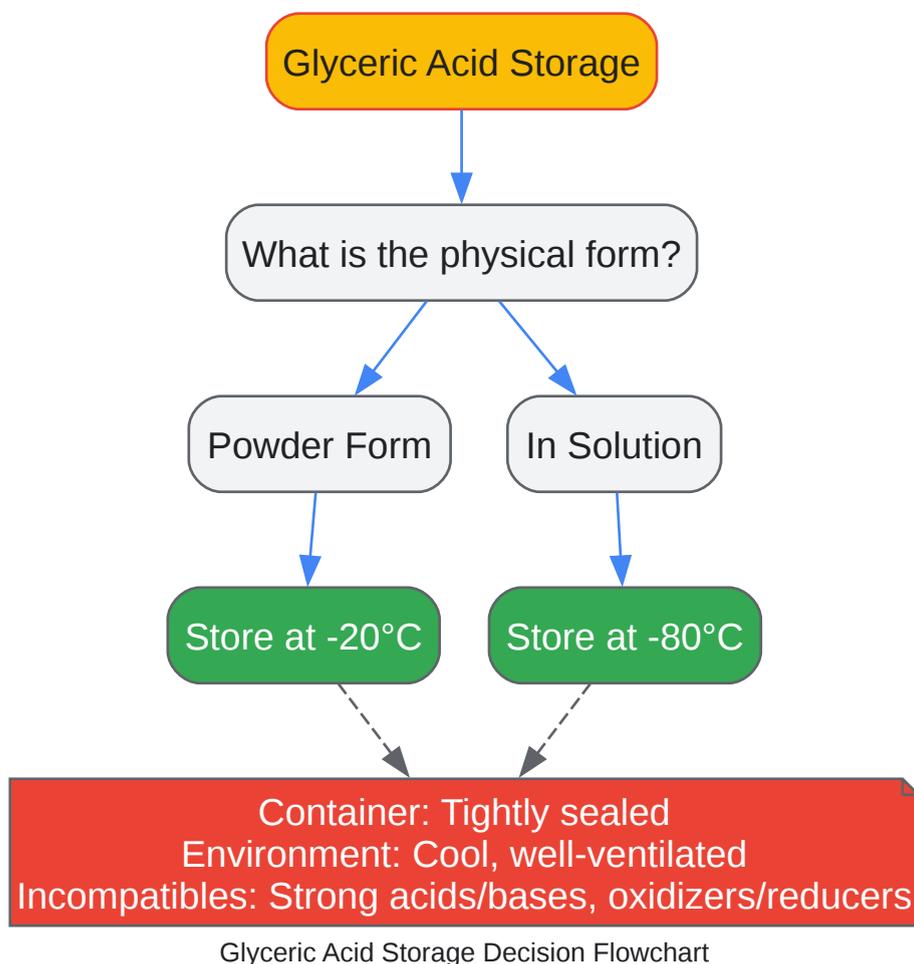
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Glyceric Acid Storage & Handling Guide

The table below summarizes the key storage and handling parameters for glyceric acid based on manufacturer specifications [1].

Parameter	Specification / Guideline
Recommended Storage Temperature (Powder)	-20°C [1]
Recommended Storage Temperature (in solvent)	-80°C [1]
Storage Container	Keep container tightly sealed in a cool, well-ventilated area [1].
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1].
Handling Precautions	Avoid inhalation and contact with skin and eyes. Use only in areas with appropriate exhaust ventilation [1].
Appearance	Solid [1] (often described as a colorless syrup in its pure form [2]).

The following diagram illustrates the key decision points for the safe storage of glyceric acid:



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Frequently Asked Questions (FAQ) & Troubleshooting

Q1: What is the basic chemical profile of glyceric acid?

- **Answer:** Glyceric acid is a three-carbon sugar acid with the molecular formula $C_3H_6O_4$ and a molar mass of 106.08 g/mol [2] [1]. It is chiral, meaning it has D- and L-enantiomers, and it occurs naturally in some plants [2]. Its phosphate derivatives are crucial intermediates in biochemical pathways like glycolysis and serine biosynthesis [2].

Q2: My glyceric acid solution has changed color or formed a precipitate. What should I do?

- **Answer:** Discoloration or precipitation suggests possible degradation or contamination.

- **Do not use the material** for critical experiments.
- **Check storage conditions:** Verify that the solution has been stored continuously at **-80°C** and that the container was properly sealed [1].
- **Assess incompatibilities:** Review the materials the solution has contacted; degradation can be accelerated by contact with incompatible substances like strong acids, alkalis, or oxidizers [1].
- **Dispose properly:** Collect spillage and dispose of contents in accordance with local regulations, as the substance is very toxic to aquatic life [1].

Q3: I suspect my solid glyceric acid has absorbed moisture. How should I proceed?

- **Answer:** Hygroscopic absorption is a common issue.
 - **Handle with care:** Weigh the material quickly in a controlled environment (e.g., a glove box or under a dry nitrogen stream) to minimize exposure to humid air.
 - **Verify storage:** Ensure the powder is stored in a **tightly sealed container** at **-20°C** as recommended [1].
 - **Consider re-purification:** If significant water absorption is suspected, the compound may need to be re-purified before use in sensitive applications.

Experimental Protocol: Assessing Stability in Solution

Given the lack of specific long-term stability data, you may need to establish a stability profile for your specific experimental conditions (e.g., solvent, pH). Here is a proposed methodology:

- **Preparation:** Prepare a standard solution of glyceric acid in your desired solvent (e.g., water, buffer).
- **Aliquoting:** Divide the solution into several sealed vials.
- **Storage:** Store the vials under different conditions to test stability. Suggested conditions include:
 - **-80°C** (recommended)
 - **-20°C**
 - **4°C**
 - **Room temperature** (e.g., 25°C)
- **Time Points:** Remove vials from each storage condition at set time points (e.g., 1 day, 1 week, 1 month, 3 months).
- **Analysis:** Analyze the samples using a suitable analytical technique to quantify glyceric acid concentration and identify degradation products. Appropriate methods include:
 - **High-Performance Liquid Chromatography (HPLC)** with UV or refractive index detection.
 - **Gas Chromatography-Mass Spectrometry (GC-MS)** after derivatization.
- **Documentation:** Record the percentage of glyceric acid remaining at each time point for each condition to build a stability profile.

Important Safety and Compliance Notes

- **Toxicity:** Glyceric acid is classified as **harmful if swallowed (H302)** [1].
- **Environmental Hazard:** It is **very toxic to aquatic life with long-lasting effects (H410)** [1]. Avoid release into the environment and dispose of waste via an approved waste disposal plant [1].
- **First Aid:** In case of ingestion, wash out the mouth with water and call a physician or poison center. **Do not induce vomiting** [1].

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References

1. D-Glyceric acid|6000-40-4|MSDS [dcchemicals.com]
2. Glyceric acid [en.wikipedia.org]

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